

Application of Tricyclodecyl propionate as a fragrance ingredient in perfumes

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Compound of Interest

Compound Name: *Tricyclodecyl propionate*

Cat. No.: B097855

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Application Notes and Protocols for Tricyclodecyl Propionate in Perfumery

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tricyclodecyl propionate, also known by trade names such as Florocyclene and Verdyl Propionate, is a synthetic fragrance ingredient prized for its distinctive woody-amber aroma with subtle floral and fruity undertones.^[1] Its chemical stability and ability to blend harmoniously with other fragrance components make it a versatile ingredient in a wide array of cosmetic and personal care products, including perfumes, lotions, and creams.^{[1][2]} This document provides detailed application notes and experimental protocols for researchers and formulators interested in utilizing **Tricyclodecyl propionate** in their product development.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Tricyclodecyl propionate** is essential for its effective application in fragrance formulations.

Property	Value	Reference
CAS Number	17511-60-3	[2]
Molecular Formula	C ₁₃ H ₁₈ O ₂	[2]
Molecular Weight	206.28 g/mol	[2] [3]
Appearance	Clear, colorless to pale yellow liquid	[2]
Odor Profile	Woody-amber, with floral, fruity, and herbaceous-green nuances	[1] [4] [5]
Boiling Point	242 - 244 °C	[2]
Density	1.05 g/cm ³ (Lit.)	[2]
Refractive Index	n _{20/D} 1.490 - 1.493	[2]
Flash Point	> 100 °C	[6]
Vapor Pressure	0.00488 mmHg at 25°C	[4]
Solubility	Soluble in ethanol	[7]
Purity	97 - 100% (GC)	[2]

Olfactory Profile and Application in Perfumery

Tricyclodecyl propionate is valued for its complex and long-lasting aroma. Its scent is primarily characterized as woody and amber-like, with supporting notes that can be described as floral, fruity, and green.[\[1\]](#)[\[4\]](#)[\[5\]](#) This multifaceted profile allows it to be used in various fragrance compositions. It can provide depth and warmth to a fragrance, acting as a fixative to prolong the scent's longevity on the skin.[\[2\]](#) Its aroma is considered softer than the related Tricyclodecyl acetate, making it suitable for creating nuanced and sophisticated scent profiles.[\[4\]](#)

In perfumery, it is often used as a heart or base note, contributing to the main theme and the lasting impression of the fragrance.[\[8\]](#) It blends well with other woody, floral, and citrus ingredients, offering formulators a versatile tool for creating unique and appealing scents.[\[1\]](#)

Safety and Regulatory Information

Comprehensive safety assessments have been conducted on **TricyclodecenyI propionate**.

Endpoint	Result	Reference
Genotoxicity	Not Genotoxic	[7]
Repeated Dose Toxicity (NOAEL)	464.1 mg/kg/day	[7]
Developmental and Reproductive Toxicity (NOAEL)	1000 mg/kg/day	[7]
Skin Sensitization	No safety concerns under current declared levels of use	[7]
Phototoxicity/Photoallergenicity	Not phototoxic/photoallergenic	[7]
GHS Classification	Warning: H319 (Causes serious eye irritation), H411 (Toxic to aquatic life with long lasting effects)	[3]

The International Fragrance Association (IFRA) recommends usage levels of up to 10.0000% in the fragrance concentrate.[\[5\]](#)

Experimental Protocols

Stability Testing of TricyclodecenyI Propionate in a Perfume Formulation

Objective: To evaluate the stability of **TricyclodecenyI propionate** in a finished perfume product under various environmental conditions.

Materials:

- Finished perfume formulation containing **TricyclodecenyI propionate**.

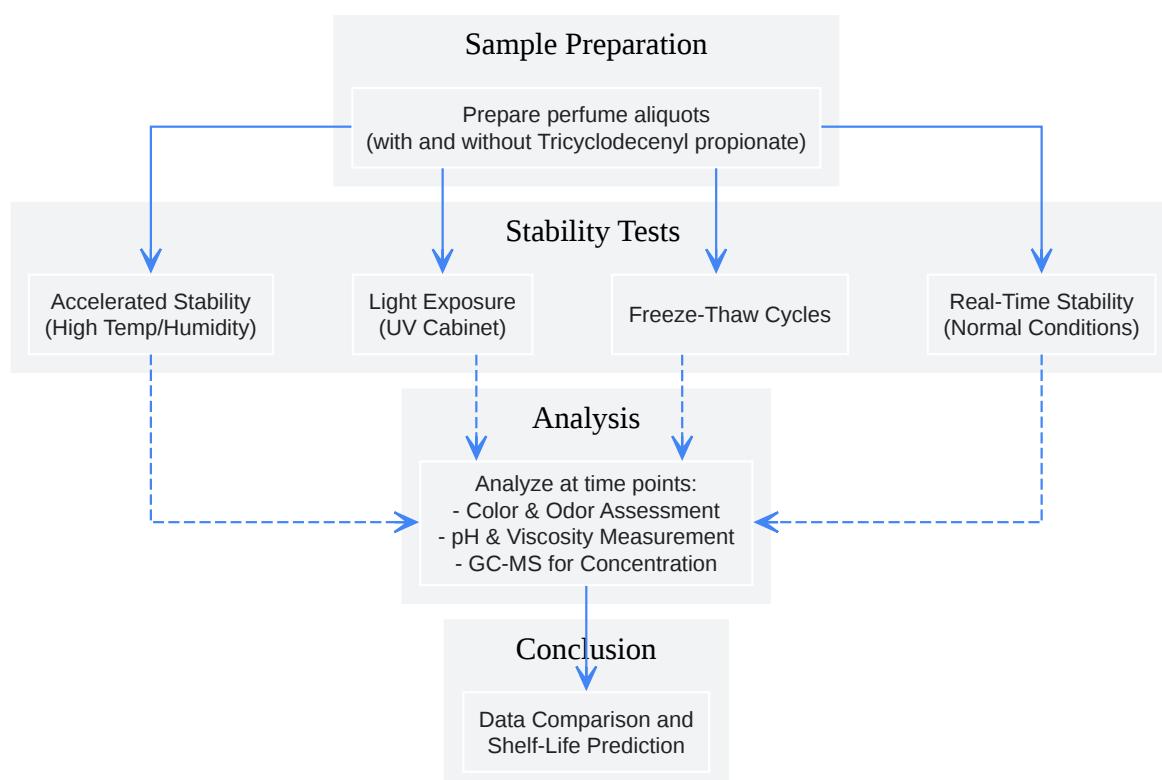
- Control sample (perfume base without **Tricyclodeceny propionate**).
- Glass vials with airtight caps.
- Climate chambers or ovens capable of maintaining constant temperature and humidity.[[1](#)]
- UV light cabinet.[[1](#)]
- Refrigerator/Freezer.[[1](#)]
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment.
- pH meter.
- Viscometer.

Protocol:

- Sample Preparation: Prepare multiple aliquots of the finished perfume and the control sample in glass vials.
- Accelerated Stability Testing (Thermal Stress):
 - Place a set of samples in a climate chamber at elevated temperatures (e.g., 40°C, 50°C) and controlled humidity (e.g., 75% RH).[[3](#)]
 - Withdraw samples at specified time points (e.g., 1, 2, 4, 8, 12 weeks).
 - Analyze the samples for changes in color, odor, pH, viscosity, and the concentration of **Tricyclodeceny propionate** using GC-MS.[[9](#)]
- Light Exposure Testing:
 - Expose another set of samples to controlled UV light in a light cabinet to simulate exposure to sunlight.[[1](#)]
 - Analyze the samples at regular intervals for any photochemical degradation.
- Freeze-Thaw Cycle Testing:

- Subject a set of samples to alternating freeze-thaw cycles (e.g., -10°C for 24 hours followed by 25°C for 24 hours) for a specified number of cycles.[3]
- This assesses the product's stability during transportation and storage in varying climates.
- Real-Time Stability Testing:
 - Store a final set of samples under normal storage conditions (e.g., 25°C, 60% RH) for the intended shelf life of the product (e.g., 12, 24, 36 months).[3]
 - This provides the most accurate data on the long-term stability of the fragrance.

Data Analysis: Compare the analytical data from the stressed samples to the initial and real-time stability samples to predict the shelf life and identify any potential stability issues.



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Workflow for Fragrance Stability Testing.

Sensory Analysis of Perfumes Containing Tricyclodeceny Propionate

Objective: To characterize the olfactory profile and performance of **Tricyclodeceny propionate** in a perfume formulation using a trained sensory panel.

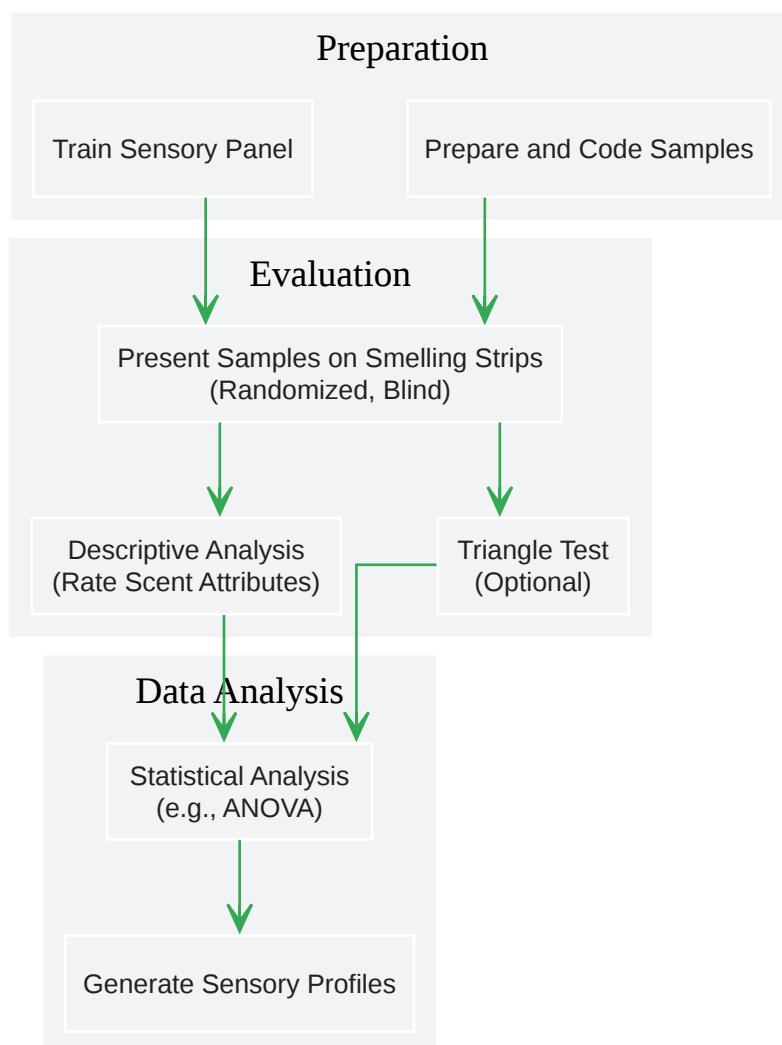
Materials:

- Perfume samples with varying concentrations of **Tricyclodeceny propionate**.
- Control perfume sample without **Tricyclodeceny propionate**.
- Odor-free testing environment with controlled ventilation, temperature, and humidity.[\[10\]](#)
- Smelling strips.
- Trained sensory panelists (8-12 individuals).
- Data collection software or forms.

Protocol:

- Panelist Training: Train panelists to identify and rate the intensity of different scent attributes (e.g., woody, amber, floral, fruity) using reference standards.
- Sample Preparation and Presentation:
 - Dip smelling strips into the perfume samples for a standardized amount of time.
 - Allow the solvent to evaporate for a few seconds before presenting to the panelists.
 - Present samples in a randomized and blind manner to avoid bias.
- Descriptive Sensory Analysis:
 - Ask panelists to evaluate and describe the odor profile of each sample at different time points (top notes, heart notes, and base notes).

- Panelists should rate the intensity of predefined attributes on a scale (e.g., 0-10).
- Triangle Test (Optional):
 - To determine if a perceptible difference exists between two formulations (e.g., with and without a new ingredient), present three samples, two of which are identical and one is different.
 - Ask panelists to identify the odd sample out.[11]
- Data Analysis:
 - Analyze the intensity ratings for each attribute to create a sensory profile for each formulation.
 - Use statistical analysis (e.g., ANOVA) to determine significant differences between samples.



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Workflow for Sensory Analysis of Perfumes.

Performance Evaluation using Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To quantitatively measure the release of **Tricyclodecyl propionate** and other volatile fragrance compounds from the skin over time.

Materials:

- Perfume containing **Tricyclodecyl propionate**.

- Human subjects.
- Headspace solid-phase microextraction (HS-SPME) fibers.[\[4\]](#)
- GC-MS system.

Protocol:

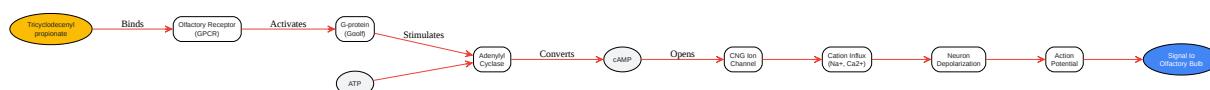
- Sample Application: Apply a standardized amount of the perfume to a defined area on the subject's forearm.
- Headspace Sampling:
 - At specified time intervals (e.g., 0, 1, 2, 4, 6, 8 hours), place a HS-SPME fiber close to the skin's surface to collect the volatile compounds being released.[\[4\]](#)
- GC-MS Analysis:
 - Desorb the collected analytes from the SPME fiber into the GC injector.
 - Separate the compounds using an appropriate GC column and identify and quantify them using the mass spectrometer.[\[5\]](#)
- Data Analysis:
 - Plot the concentration of **Tricyclodecenylopropionate** and other key fragrance ingredients over time to create an evaporation curve.
 - This data provides objective information on the fragrance's substantivity and longevity on the skin.

Olfactory Signaling Pathway

The perception of fragrances like **Tricyclodecenylopropionate** begins with the interaction of the odorant molecule with olfactory receptors (ORs) located in the olfactory epithelium of the nasal cavity. These ORs are G-protein-coupled receptors (GPCRs).[\[12\]](#)[\[13\]](#)

General Olfactory Signaling Pathway:

- Binding: An odorant molecule, such as **Tricyclodecyl propionate**, binds to a specific OR. [12]
- G-Protein Activation: This binding event causes a conformational change in the OR, activating an associated G-protein (G α olf). [12]
- Second Messenger Production: The activated G α olf stimulates adenylyl cyclase, which in turn converts ATP to cyclic AMP (cAMP), a second messenger. [12]
- Ion Channel Opening: cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels. [12]
- Depolarization: The influx of cations (Na $^+$ and Ca $^{2+}$) through the open channels depolarizes the olfactory receptor neuron.
- Action Potential: If the depolarization reaches the threshold, an action potential is generated and transmitted along the axon of the neuron to the olfactory bulb in the brain.
- Signal Processing: In the olfactory bulb, the signals are processed and then relayed to higher brain centers, leading to the perception of the specific odor.



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Simplified Olfactory Signaling Pathway.

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